

Personal protective equipment for handling Orange 5

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Compound of Interest

Compound Name: Orange 5

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Essential Safety and Handling Guide for Orange 5

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Orange 5** (C.I. Pigment **Orange 5**). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Safety Data

Orange 5 is an organic pigment that presents several hazards. It is suspected of causing genetic defects and cancer, and may cause an allergic skin reaction.[1] It can also cause skin, eye, and respiratory irritation.[2] In powder form, it poses a risk of dust explosion.[3]

Quantitative Safety and Physical Data for
Orange 5

Physical State	Solid, Orange to Dark Red Powder[1]
Melting Point	306°C[1]
Boiling Point	208°C[1]
Acute Oral Toxicity (LD50, Rat)	> 15,000 mg/kg[1]
Acute Dermal Toxicity (LD50, Rat)	> 2,000 mg/kg[1]
Toxicity to Fish (LC50, Oryzias latipes, 48h)	> 400 mg/L[1]
Toxicity to Daphnia (EC50, Daphnia magna, 48h)	> 100 mg/L[1]

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory when handling **Orange 5** to minimize exposure and ensure personal safety.

Protection Type	Specific Requirements	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]	To prevent eye contact and serious eye irritation.[2]
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile, PVC/PE) and impervious clothing or a lab coat that protects the whole body.[1][4] Gloves must be inspected for integrity before use.[1]	To avoid skin contact, which can cause irritation and allergic reactions.[1][2]
Respiratory Protection	In a well-ventilated area, a filtering dust mask is recommended.[4] For firefighting or in situations with poor ventilation, a self-contained breathing apparatus is necessary.[1]	To prevent inhalation of dust particles, which may cause respiratory irritation.[2]

Operational Plans: Handling and Storage

Safe Handling Procedures:

- Ventilation: Always handle **Orange 5** in a well-ventilated area or under a chemical fume hood.[1][2]
- Avoid Dust Formation: Take measures to avoid the generation of dust and aerosols.[1][2][4]
- Ignition Sources: Use non-sparking tools and prevent fire from electrostatic discharge. Keep away from heat and all sources of ignition.[1][2][4]
- Personal Hygiene: Avoid contact with skin and eyes.[1][2] Wash hands thoroughly after handling. Contaminated work clothing should not be allowed out of the workplace.[1]

Storage Conditions:

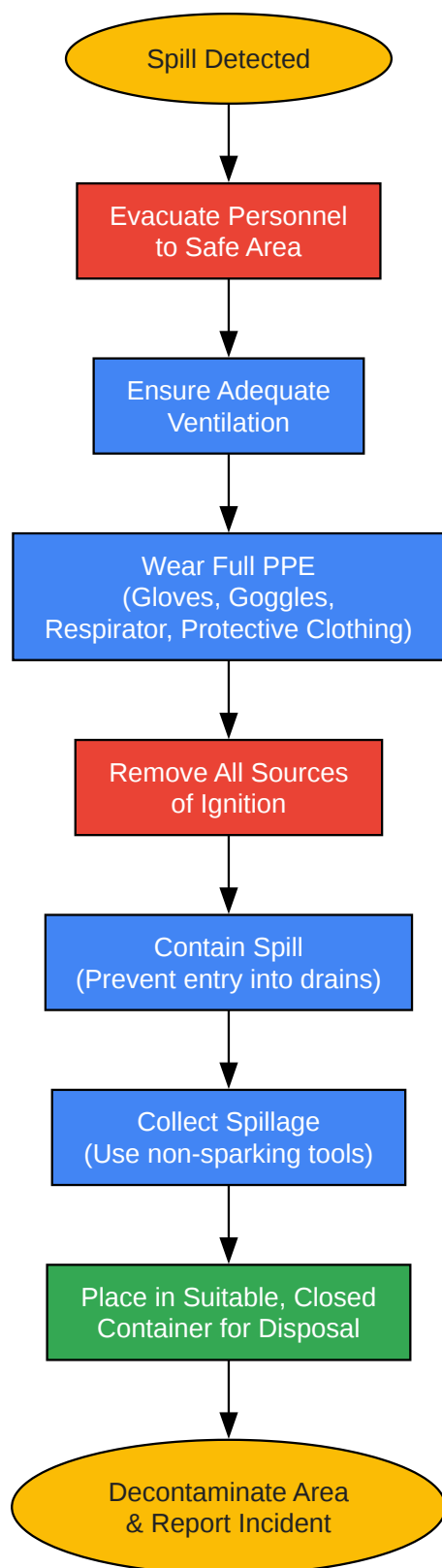
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]
- Store away from incompatible materials and foodstuff containers.[1]
- The product is stable under normal storage conditions.[4]

Emergency Procedures

First-Aid Measures:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[1]
- In Case of Eye Contact: Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Accidental Release Measures (Spills): In the event of a spill, a clear, procedural response is critical to ensure safety and containment.



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Caption: Emergency spill response workflow for **Orange 5**.

Disposal Plan

Proper disposal of **Orange 5** and its contaminated containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Guidelines:

- Waste Material: **Orange 5** should be disposed of as hazardous waste.[4] It must be taken to a suitable and authorized waste disposal facility.[4]
- Containers: Keep the chemical in suitable and closed containers for disposal.[1] Packaging that cannot be cleaned should be disposed of as product waste.
- Regulations: All disposal methods must be in accordance with appropriate local, state, and federal laws and regulations.[1][4]
- Environmental Precautions: Do not allow the chemical to enter drains, surface water, or groundwater.[1][4] Discharge into the environment must be avoided.[1]

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